

Solubility Profile of 3-Cyano-6-methyl-2(1H)-pyridinone: A Technical Guide

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Compound of Interest

Compound Name: 3-Cyano-6-methyl-2(1H)-pyridinone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **3-Cyano-6-methyl-2(1H)-pyridinone**, a key intermediate in the synthesis of various pharmaceutical compounds. Understanding the solubility of this compound is critical for its application in drug discovery and development, particularly in the synthesis of molecules like Milrinone, a selective phosphodiesterase inhibitor.

Quantitative Solubility Data

The solubility of a compound is a fundamental physicochemical property that influences its bioavailability and formulation. Currently, publicly available quantitative solubility data for **3-Cyano-6-methyl-2(1H)-pyridinone** is limited. The most consistently reported data point is its solubility in water.

Solvent	Temperature (°C)	Solubility (g/L)	Molar Solubility (mol/L)
Water	20	2.38[1][2][3][4][5][6][7]	0.0177
Dimethyl Sulfoxide (DMSO)	Not Specified	Slightly Soluble[1][8]	-
Methanol	Not Specified	Slightly Soluble[1][8]	-

Molar solubility calculated based on a molecular weight of 134.14 g/mol .

The limited data highlights the need for further experimental determination of the solubility of **3-Cyano-6-methyl-2(1H)-pyridinone** in a wider range of pharmaceutically relevant organic solvents.

Experimental Protocols for Solubility Determination

To address the gap in solubility data, researchers can employ established methods for determining the solubility of organic compounds. The following outlines a general experimental protocol based on the equilibrium solubility method, which is a common and reliable technique.

Equilibrium Solubility Assay (Shake-Flask Method)

This method involves determining the concentration of a saturated solution of the compound in a specific solvent at a constant temperature.

Materials:

- **3-Cyano-6-methyl-2(1H)-pyridinone** (solid)
- Selected solvents (e.g., ethanol, acetone, ethyl acetate, etc.)
- Thermostatically controlled shaker or incubator
- Centrifuge
- Analytical balance
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

Procedure:

- Preparation of Supersaturated Solutions: Add an excess amount of solid **3-Cyano-6-methyl-2(1H)-pyridinone** to a known volume of the selected solvent in a sealed container (e.g., screw-cap vial).

- **Equilibration:** Place the containers in a thermostatically controlled shaker set to a constant temperature (e.g., 25 °C or 37 °C). Agitate the samples for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, allow the undissolved solid to settle. Centrifuge the samples at a high speed to further separate the solid from the supernatant.
- **Sample Analysis:** Carefully withdraw an aliquot of the clear supernatant. Dilute the aliquot with a suitable solvent to a concentration within the linear range of the analytical method.
- **Quantification:** Analyze the concentration of **3-Cyano-6-methyl-2(1H)-pyridinone** in the diluted sample using a validated analytical method such as HPLC or UV-Vis spectrophotometry.
- **Calculation:** Calculate the solubility of the compound in the solvent based on the measured concentration and the dilution factor.

Gravimetric Method

For a simpler, albeit potentially less precise, determination, a gravimetric method can be used.

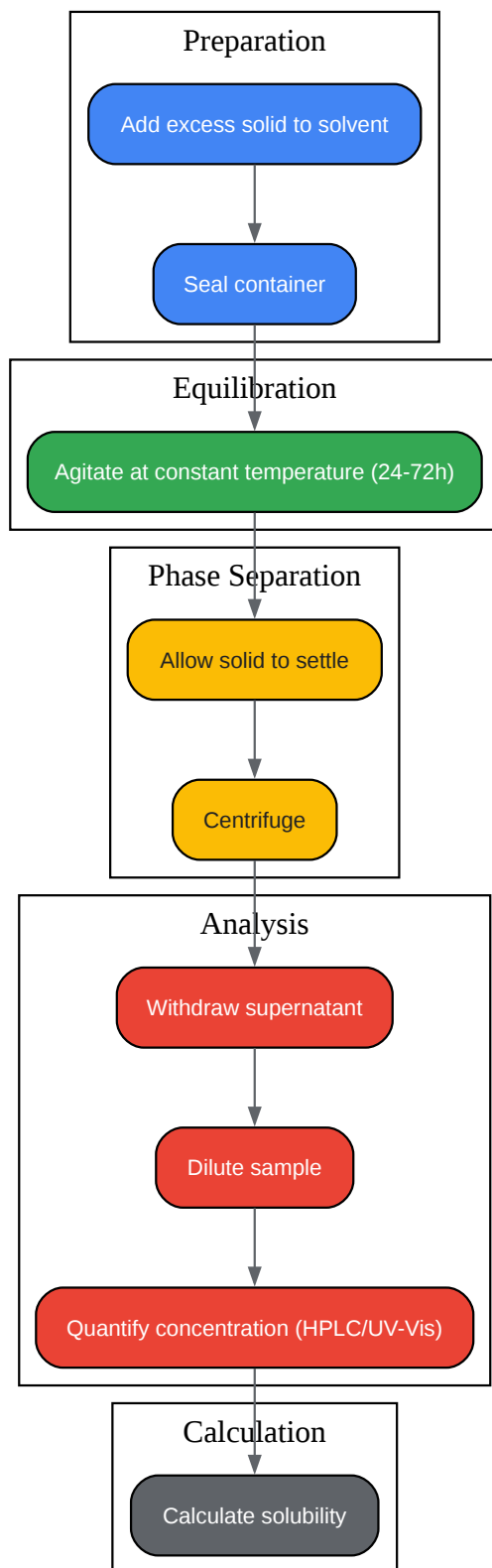
Procedure:

- Prepare a saturated solution as described in the equilibrium solubility assay (steps 1 and 2).
- Carefully filter a known volume of the saturated solution to remove any undissolved solid.
- Evaporate the solvent from the filtered solution to dryness in a pre-weighed container.
- Weigh the container with the dried residue.
- The difference in weight corresponds to the mass of the dissolved solute, from which the solubility can be calculated.^{[9][10][11][12]}

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the general workflow for determining the solubility of **3-Cyano-6-methyl-2(1H)-pyridinone** using the equilibrium solubility assay.

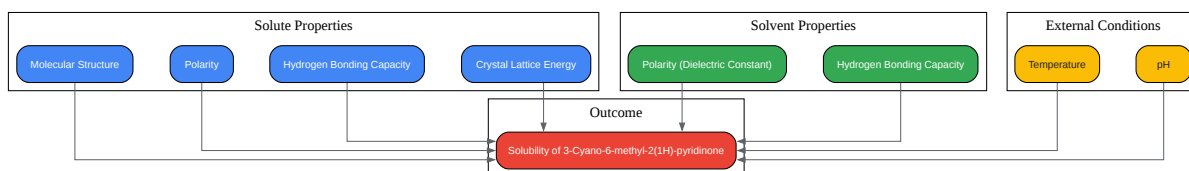


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Caption: Workflow for Equilibrium Solubility Determination.

Factors Influencing Solubility

The solubility of **3-Cyano-6-methyl-2(1H)-pyridinone** is governed by a combination of factors related to both the solute and the solvent, as well as external conditions. This diagram illustrates these key relationships.



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Caption: Key Factors Affecting Solubility.

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